

# Application Note: Fingolimod Palmitate Amide Stock Solution Preparation

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## Compound of Interest

Compound Name: *Fingolimod Palmitate Amide*

CAS No.: 1242271-26-6

Cat. No.: B601838

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## Abstract & Introduction

**Fingolimod Palmitate Amide** (N-Palmitoyl-FTY720) is a lipophilic derivative of the immunomodulator Fingolimod (FTY720). Structurally, it resembles a ceramide, formed by the condensation of palmitic acid with the primary amine of the Fingolimod scaffold. Unlike its parent compound, which is readily phosphorylated *in vivo* to become active, the palmitate amide variant is often used as a reference impurity standard, a metabolic probe, or a negative control in sphingosine-1-phosphate (S1P) signaling studies due to its inability to be phosphorylated by sphingosine kinases.

This Application Note provides a rigorous, standardized protocol for preparing high-quality stock solutions. Due to its significant lipophilicity ( $\log P > 8$ ) and "brick dust" crystalline lattice, this compound presents solubility challenges distinct from the hydrochloride salt of the parent Fingolimod.

## Physicochemical Profile

Before handling, verify the compound identity and properties to ensure accurate molarity calculations.

Property	Specification
Chemical Name	N-(1-hydroxy-2-(hydroxymethyl)-4-(4-octylphenyl)butan-2-yl)palmitamide
Common Name	Fingolimod Palmitate Amide; N-Palmitoyl-FTY720
CAS Number	1242271-26-6
Molecular Formula	C <sub>35</sub> H <sub>63</sub> NO <sub>3</sub>
Molecular Weight	545.88 g/mol
Appearance	White to off-white waxy solid
Solubility (DMSO)	Soluble (≥ 5 mg/mL) with warming (37–50°C)
Solubility (Ethanol)	Soluble (≥ 10 mg/mL) with warming
Solubility (Water)	Insoluble (Precipitates immediately upon contact)
Storage	-20°C (Solid); -80°C (Solvated Stock)

## Critical Considerations (Expert Insights)

### The "Ceramide Effect"

Researchers often treat this compound like Fingolimod HCl, which is a mistake. The addition of the palmitoyl chain drastically reduces polarity. It behaves more like a C16-Ceramide.

- Challenge: Aqueous dilution causes rapid aggregation into non-bioavailable micelles or precipitation.
- Solution: For cell culture, you must use a carrier (Fatty Acid-Free BSA) or a specific solvent injection technique to ensure bioavailability.

### Plastic Adsorption

Like many long-chain lipids, **Fingolimod Palmitate Amide** adheres to polypropylene and polystyrene.

- Rule: Use glass vials or low-retention tubes for stock preparation. Avoid standard microfuge tubes for long-term storage of low-concentration solutions (<10  $\mu\text{M}$ ).

## Protocol A: Primary Stock Solution (Organic)

Objective: Create a stable, high-concentration Master Stock (typically 10 mM or 20 mM) for long-term storage.

### Materials

- **Fingolimod Palmitate Amide (Solid)**[1]
- Solvent: Anhydrous DMSO (Dimethyl sulfoxide) or Absolute Ethanol (200 proof).
- Vessel: Amber glass vial with PTFE-lined cap.
- Equipment: Sonicator bath, Water bath (set to 45°C), Vortex mixer.

### Step-by-Step Procedure

- Equilibration: Allow the product vial to warm to room temperature before opening to prevent moisture condensation (hygroscopic protection).
- Weighing: Weigh the solid into an amber glass vial.
  - Example Calculation: To prepare 1 mL of 10 mM stock, weigh 5.46 mg of powder.
- Solvent Addition: Add the calculated volume of high-grade DMSO or Ethanol.
  - Note: Ethanol is preferred if the downstream application is sensitive to DMSO toxicity, but DMSO offers better freeze-thaw stability.
- Solubilization Cycle:
  - Vortex vigorously for 30 seconds.
  - Sonicate in a water bath at 40–45°C for 5–10 minutes.
  - Visual Check: The solution must be perfectly clear. If cloudy, repeat heating/sonication.

- Aliquoting: Aliquot into small volumes (e.g., 50  $\mu\text{L}$ ) in glass inserts or low-retention tubes to avoid repeated freeze-thaw cycles.
- Storage: Store at  $-80^{\circ}\text{C}$ . Stable for 6 months.

## Protocol B: Working Solution (Cell Culture)

Objective: Dilute the Master Stock into aqueous media without precipitation.

WARNING: Direct addition of the organic stock to media often results in "crashing out" (precipitation). Choose one of the methods below based on your sensitivity to carriers.

### Method 1: The BSA-Complexing Method (Recommended)

Best for: Ensuring bioavailability and stability in media.

- Prepare Carrier: Make a 2% (w/v) solution of Fatty Acid-Free BSA in PBS or media. Filter sterilize (0.22  $\mu\text{m}$ ).
- Pre-Complexing:
  - Dilute the 10 mM Organic Stock 1:10 into the warm BSA solution ( $37^{\circ}\text{C}$ ) while vortexing vigorously.
  - This creates a 1 mM Intermediate Stock where the lipid is bound to albumin.
- Final Dilution: Dilute this 1 mM BSA-complexed intermediate into your final culture medium to reach the desired concentration (e.g., 1–10  $\mu\text{M}$ ).

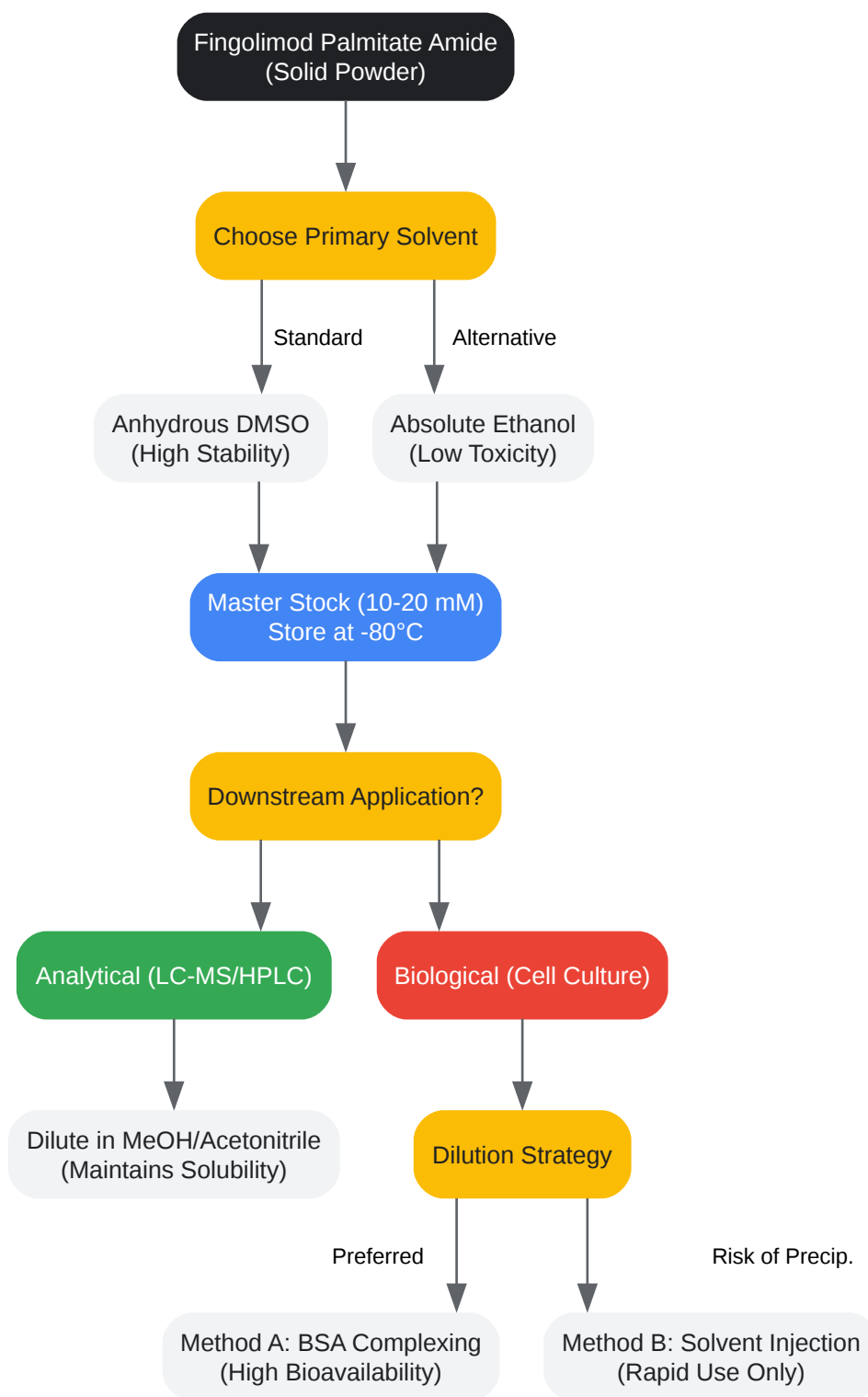
### Method 2: The Solvent Injection Method

Best for: Short-term assays where BSA interference is a concern.

- Warm Media: Pre-warm culture media to  $37^{\circ}\text{C}$ .
- Rapid Injection:

- While vortexing the media, inject the organic stock (DMSO/Ethanol) directly into the center of the liquid.
- Limit: Keep final solvent concentration < 0.1%.
- Example: To achieve 10  $\mu$ M, inject 1  $\mu$ L of 10 mM stock into 1 mL of media.
- Immediate Use: Use within 30 minutes. Do not store; the lipid will eventually adhere to the plastic walls.

## Visualization: Solubilization Decision Tree



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Caption: Decision tree for solvent selection and dilution strategies based on analytical vs. biological end-use requirements.

## Quality Control & Troubleshooting

Observation	Probable Cause	Corrective Action
White precipitate in media	"Crashing out" due to polarity shock.	Switch to Method A (BSA Complexing). Ensure media is warm (37°C) during addition.
Inconsistent cell data	Adsorption to plasticware.	Use glass vials for intermediates. Do not store dilute solutions; prepare fresh.
Cloudy Stock Solution	Incomplete solubilization.	Heat to 50°C and sonicate for 10 mins. Check if water entered the DMSO (DMSO is hygroscopic).

## References

- Cayman Chemical. **Fingolimod Palmitate Amide** Product Insert & Safety Data Sheet. [Link\[2\]](#)
- National Institutes of Health (NIH) - PubChem. **Fingolimod Palmitate Amide** Compound Summary. [Link](#)
- BOC Sciences. Fingolimod Impurities and Standards. [Link](#)
- Journal of Lipid Research. Methodologies for the delivery of lipophilic ceramides to cells. (General grounding on ceramide/BSA complexing). [Link](#)

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## Sources

- 1. [Molecular Pharmacology and Novel Potential Therapeutic Applications of Fingolimod - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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